

Introduction: A Strategic Building Block in Modern Peptide Chemistry

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Compound of Interest

Compound Name: O-Benzyl-(D)-serine benzyl ester

CAS No.: 1279200-11-1

Cat. No.: B3096299

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O-Benzyl-D-serine benzyl ester is a doubly protected derivative of the non-proteinogenic amino acid D-serine. In this molecule, both the reactive side-chain hydroxyl group and the C-terminal carboxylic acid are masked as benzyl ethers and benzyl esters, respectively. This dual protection strategy makes it an exceptionally valuable, albeit specialized, building block for synthetic chemists. Its primary application lies in solution-phase peptide synthesis, where precise control over reactive functional groups is paramount to achieving desired peptide sequences without unintended side reactions or polymerization. The incorporation of the D-enantiomer is of particular interest in drug development, as it can enhance peptide stability against enzymatic degradation and modulate biological activity. This guide provides an in-depth analysis of its structure, properties, synthesis, and strategic applications for researchers and professionals in peptide chemistry and drug discovery.

Molecular Structure and Identification

The fundamental utility of O-benzyl-D-serine benzyl ester stems from its precise molecular architecture. The presence of two distinct benzyl protecting groups on a D-serine scaffold dictates its reactivity and applications.

Caption: Chemical structure of O-benzyl-D-serine benzyl ester.

Table 1: Chemical Identifiers and Formula

Identifier	Value	Reference
IUPAC Name	Benzyl (2R)-2-amino-3-(benzyloxy)propanoate	-
Molecular Formula	C ₁₇ H ₁₉ NO ₃	Deduced
Molecular Weight	285.34 g/mol	Deduced
CAS Number	Not readily available for the free amine.	-
Precursor CAS	10433-52-0 (O-Benzyl-D-serine)	[1] [2]
Precursor CAS	151651-44-4 (D-Serine benzyl ester HCl)	[3]

Physicochemical Properties

Direct experimental data for O-benzyl-D-serine benzyl ester is not extensively published. However, its properties can be reliably inferred from its structure and data from closely related precursors. It is a high-molecular-weight, lipophilic amino acid derivative.

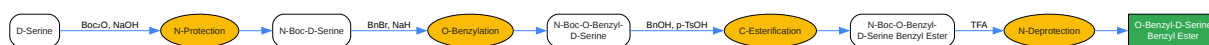
Table 2: Physicochemical Property Profile

Property	Value	Rationale / Comparative Data
Appearance	White to off-white crystalline powder	Consistent with its precursors like O-benzyl-D-serine and Boc-D-serine benzyl ester.[1] [4]
Solubility	Soluble in organic solvents (e.g., MeOH, EtOH, DMF, CH ₂ Cl ₂). Sparingly soluble in water.	The two benzyl groups significantly increase lipophilicity compared to free D-serine.
Melting Point	Not determined.	The related N-Boc-D-serine benzyl ester melts at 66-70 °C. The free amine may have a different melting point.[4]
Storage	Store at 2-8°C in a dry, well-ventilated place.	Standard conditions for protected amino acids to prevent degradation.[1]
Optical Rotation	Not determined.	For reference, O-Benzyl-D-serine has $[\alpha]_D^{20} = -20.0$ to -25.0° . [1]

Synthesis and Mechanistic Rationale

The synthesis of O-benzyl-D-serine benzyl ester requires a strategic, multi-step approach to ensure regioselective protection of the three functional groups: the α -amino, the α -carboxyl, and the side-chain hydroxyl groups. A logical and field-proven pathway starts from commercially available D-serine and involves sequential protection.

Causality of the Synthetic Strategy: The order of protection is critical. The α -amino group is protected first to prevent it from reacting during the subsequent benzylation and esterification steps. O-benylation of the side chain is typically performed before C-terminal esterification to avoid potential side reactions. Finally, the temporary N-protecting group is removed to yield the target compound.



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Caption: Proposed synthetic workflow for O-benzyl-D-serine benzyl ester.

Detailed Experimental Protocol

This protocol is a synthesized methodology based on established procedures for analogous transformations.^{[5][6][7]}

Step 1: N-terminal Protection (Boc Protection)

- Dissolve D-serine (1 equivalent) in a mixture of 1,4-dioxane and 1M aqueous NaOH at 0°C.
- Slowly add di-tert-butyl dicarbonate (Boc₂O, 1.2 equivalents).
- Allow the mixture to warm to room temperature and stir for 24 hours.
- Perform an aqueous workup, acidifying the aqueous layer to pH 2-3 with 1M H₂SO₄.
- Extract the product, N-Boc-D-serine, with ethyl acetate and concentrate under reduced pressure.
 - Expertise & Experience: The use of a biphasic system (dioxane/water) ensures all reactants remain in solution. Boc protection is chosen for its stability in subsequent basic conditions and its facile, orthogonal removal with acid.

Step 2: Side-Chain Hydroxyl Protection (O-Benzylation)

- Dissolve the N-Boc-D-serine from Step 1 in anhydrous dimethylformamide (DMF) under an inert atmosphere (e.g., Argon).
- Cool the solution to 0°C and add sodium hydride (NaH, 2.2 equivalents) portion-wise.
- Add benzyl bromide (BnBr, 1.1 equivalents) dropwise.

- Allow the reaction to stir at room temperature for 5-6 hours.
- Quench the reaction carefully with water and perform an extractive workup to isolate N-Boc-O-benzyl-D-serine.
 - Trustworthiness: This is a classic Williamson ether synthesis. Using a strong, non-nucleophilic base like NaH ensures complete deprotonation of the hydroxyl group, driving the reaction to completion. Anhydrous conditions are critical as NaH reacts violently with water.

Step 3: C-terminal Protection (Benzyl Esterification)

- Combine N-Boc-O-benzyl-D-serine (1 equivalent), benzyl alcohol (BnOH, 5 equivalents), and a catalytic amount of p-toluenesulfonic acid (p-TsOH, 0.2 equivalents) in cyclohexane.
- Reflux the mixture using a Dean-Stark apparatus to azeotropically remove the water formed during the reaction. Monitor for completion (typically 4-6 hours).
- Cool the reaction mixture, dilute with a suitable solvent like ethyl acetate, and wash with saturated sodium bicarbonate solution to remove the acid catalyst.
- Purify by chromatography to obtain N-Boc-O-benzyl-D-serine benzyl ester.
 - Authoritative Grounding: This Fischer-Speier esterification method, using cyclohexane as a safer alternative to benzene for azeotropic removal of water, is well-established for producing enantiomerically pure amino acid benzyl esters.^[7]

Step 4: N-terminal Deprotection

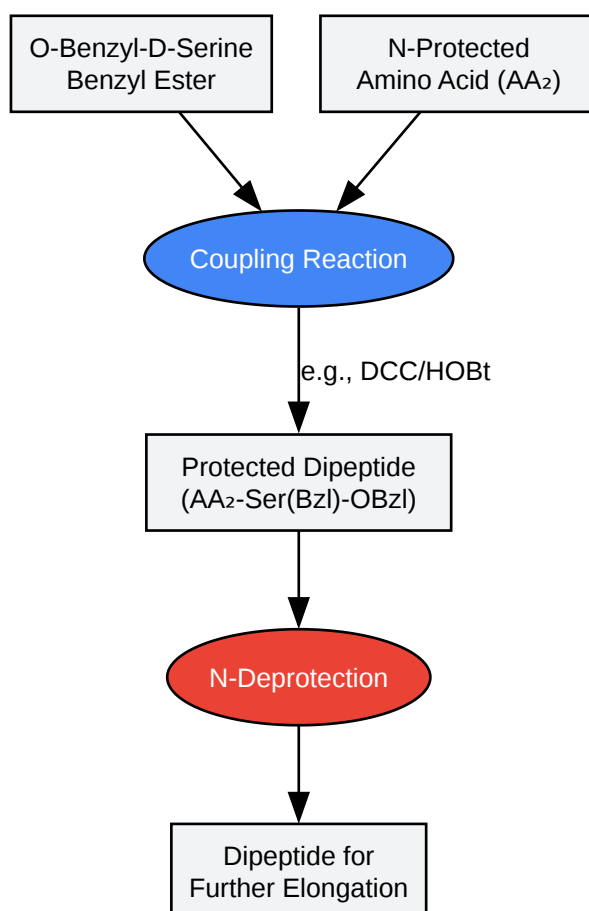
- Dissolve the fully protected intermediate from Step 3 in dichloromethane (CH_2Cl_2).
- Add trifluoroacetic acid (TFA, ~25% v/v) and stir at room temperature for 2 hours.
- Remove the solvent and excess TFA under reduced pressure.
- The resulting product, O-benzyl-D-serine benzyl ester, may be isolated as its TFA salt or neutralized and purified as the free amine.

- Self-Validating System: The Boc group is specifically designed to be labile to strong acids like TFA, while the benzyl ether and benzyl ester groups are stable under these conditions, ensuring selective deprotection.

Applications in Drug Development and Research

The primary role of O-benzyl-D-serine benzyl ester is as a C-terminal starting material in multi-step solution-phase peptide synthesis.

Strategic Advantage: In solution-phase synthesis, each amino acid is added sequentially to a growing peptide chain in solution. Unlike solid-phase synthesis where the C-terminus is anchored to a resin, here it must be protected as an ester to prevent the carboxylate from participating in unwanted reactions. The benzyl ester is ideal because it is robust but can be cleaved under relatively mild hydrogenolysis conditions, which also removes the O-benzyl side-chain protection, often in the final deprotection step.



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Caption: Role in the first coupling step of a solution-phase peptide synthesis.

This building block is particularly crucial for synthesizing peptides containing a C-terminal D-serine, which are explored for:

- **Enhanced Metabolic Stability:** Peptides with D-amino acids are less susceptible to cleavage by proteases, prolonging their half-life in vivo.
- **Neuroscience Research:** D-serine itself is a critical co-agonist of the NMDA receptor, and synthetic peptides containing D-Ser(Bzl) can be used as tools to probe neurological pathways.^[3]
- **Structural Constraints:** Incorporating D-amino acids can induce specific secondary structures (e.g., turns) that are important for biological activity.

Predicted Spectroscopic Data

While experimental spectra for this specific compound are not widely available, its ^1H and ^{13}C NMR spectra can be reliably predicted based on its structure and established chemical shift ranges.

Table 3: Predicted ^1H and ^{13}C NMR Chemical Shifts

Nucleus	Group	Predicted Chemical Shift (ppm)	Rationale and Notes
^1H NMR	Aromatic (Ph-H)	7.2 - 7.4	10 protons from the two benzyl groups will appear as a complex multiplet.
Benzyl Ester (O-CH ₂ -Ph)	~5.1	The ester benzylic protons are typically downfield due to the adjacent electron-withdrawing carbonyl group. [8]	
Benzyl Ether (O-CH ₂ -Ph)	~4.5	The ether benzylic protons are slightly upfield compared to the ester.	
Alpha Proton (α -CH)	~3.9 - 4.1	Alpha proton of the amino acid backbone.	
Beta Protons (β -CH ₂)	~3.6 - 3.8	Diastereotopic protons on the carbon adjacent to the side-chain oxygen.	
Amine (NH ₂)	Variable	Broad singlet, position is concentration and solvent dependent.	
^{13}C NMR	Ester Carbonyl (C=O)	170 - 175	Typical range for an ester carbonyl carbon. [9]
Aromatic (Ph-C)	127 - 138	Multiple peaks for the 12 aromatic carbons. The ipso-carbons (attached to CH ₂) will be distinct. [10]	

Alpha Carbon (α -C)	~55	Typical range for an α -carbon of an amino acid.
Benzyl Ester (O-CH ₂ -Ph)	~67	Downfield shift due to attachment to the ester oxygen.[8]
Beta Carbon (β -C)	~70	Downfield shift due to attachment to the ether oxygen.
Benzyl Ether (O-CH ₂ -Ph)	~73	Downfield shift due to attachment to the ether oxygen.

Safety and Handling

As a laboratory chemical, O-benzyl-D-serine benzyl ester should be handled with standard safety precautions.

- Personal Protective Equipment (PPE): Wear safety glasses, a lab coat, and chemical-resistant gloves.
- Handling: Avoid inhalation of dust and direct contact with skin and eyes. Use in a well-ventilated area or a chemical fume hood.
- Storage: Keep the container tightly closed and store in a cool (2-8°C), dry place away from incompatible materials such as strong oxidizing agents.

Researchers should always consult the specific Safety Data Sheet (SDS) provided by the supplier before use.

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